

Comparative Analysis of Methiocarb Toxicity in Resistant and Susceptible Insect Strains

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Compound of Interest

Compound Name: *Methiocarb*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **Methiocarb** toxicity in insecticide-resistant and susceptible strains of insects, with a focus on the western flower thrips, *Frankliniella occidentalis*. The data and protocols presented are derived from peer-reviewed scientific literature to ensure accuracy and reliability for research and development purposes.

Quantitative Toxicity Data

The following table summarizes the lethal concentration (LC50 and LC90) values of **Methiocarb** for a susceptible (UCD90) and various resistant strains of *Frankliniella occidentalis*. Resistance Ratios (RR) are calculated by dividing the LC value of a given strain by the corresponding LC value of the susceptible strain.

Strain	n	Slope \pm SE	LC50 (95% CL) (ppm AI)	RR (LC50)	LC90 (95% CL) (ppm AI)	RR (LC90)
Susceptible						
UCD90	684	2.1 \pm 0.2	1.8 (1.5-2.1)	1.0	7.9 (6.2-11)	1.0
Resistant						
DKOdH96	768	2.2 \pm 0.2	5.8 (4.9-6.8)	3.2	24 (19-33)	3.0
DKOdH-IV	720	2.3 \pm 0.2	54 (46-64)	30	210 (160-310)	27
LiDK98	696	1.7 \pm 0.2	31 (25-40)	17	270 (180-490)	34
AlDK98	720	1.3 \pm 0.1	49 (39-65)	27	700 (450-1400)	89
FvDK98	744	2.1 \pm 0.2	11 (9.5-13)	6.1	48 (37-70)	6.1
ToDK98	720	2.0 \pm 0.2	18 (15-22)	10	88 (64-140)	11

Data extracted from Jensen, S. E. (2000). Mechanisms Associated with **Methiocarb** Resistance in *Frankliniella occidentalis* (Thysanoptera: Thripidae). *Journal of Economic Entomology*, 93(2), 464–471.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Mechanisms of Resistance: Enzymatic Activity

Resistance to **Methiocarb** in *F. occidentalis* is multifactorial, involving both metabolic detoxification and alterations in the target site, acetylcholinesterase (AChE). The tables below present the in vitro activities of key enzyme groups in susceptible and resistant strains.

Detoxification Enzyme Activity

Strain	General Esterase Activity (nmol/min/mg protein)	Glutathione S-transferase (GST) Activity (nmol/min/mg protein)
Susceptible		
UCD90	15 ± 2	16 ± 2
Resistant		
DKOdH96	20 ± 2	21 ± 2
DKOdH-IV	28 ± 3	35 ± 4
LiDK98	25 ± 3	29 ± 3
AIDK98	23 ± 2	26 ± 3
FvDK98	18 ± 2	19 ± 2
ToDK98	22 ± 2	24 ± 3

Data extracted from Jensen, S. E. (2000).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Target Site Enzyme: Acetylcholinesterase (AChE) Activity and Inhibition

Strain	AChE Activity (nmol/min/mg protein)
Susceptible	
UCD90	1.2 ± 0.1
Resistant	
DKOdH96	1.5 ± 0.1
DKOdH-IV	2.1 ± 0.2
LiDK98	1.4 ± 0.1
AIDK98	1.3 ± 0.1
FvDK98	1.3 ± 0.1
ToDK98	1.4 ± 0.1

Data extracted from Jensen, S. E. (2000).[\[1\]](#)[\[2\]](#)[\[3\]](#)

The following table shows the concentration of **Methiocarb** required to cause 50% inhibition (I50) of AChE activity in a susceptible and a resistant strain, indicating target site insensitivity in the resistant strain.

Strain	I50 for Methiocarb (μM)
UCD90	1.5
LiDK98	>100

Data extracted from Jensen, S. E. (2000).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols

Insecticide Bioassay Protocol

A leaf-dip bioassay method was utilized to determine the toxicity of **Methiocarb** to adult female *F. occidentalis*.

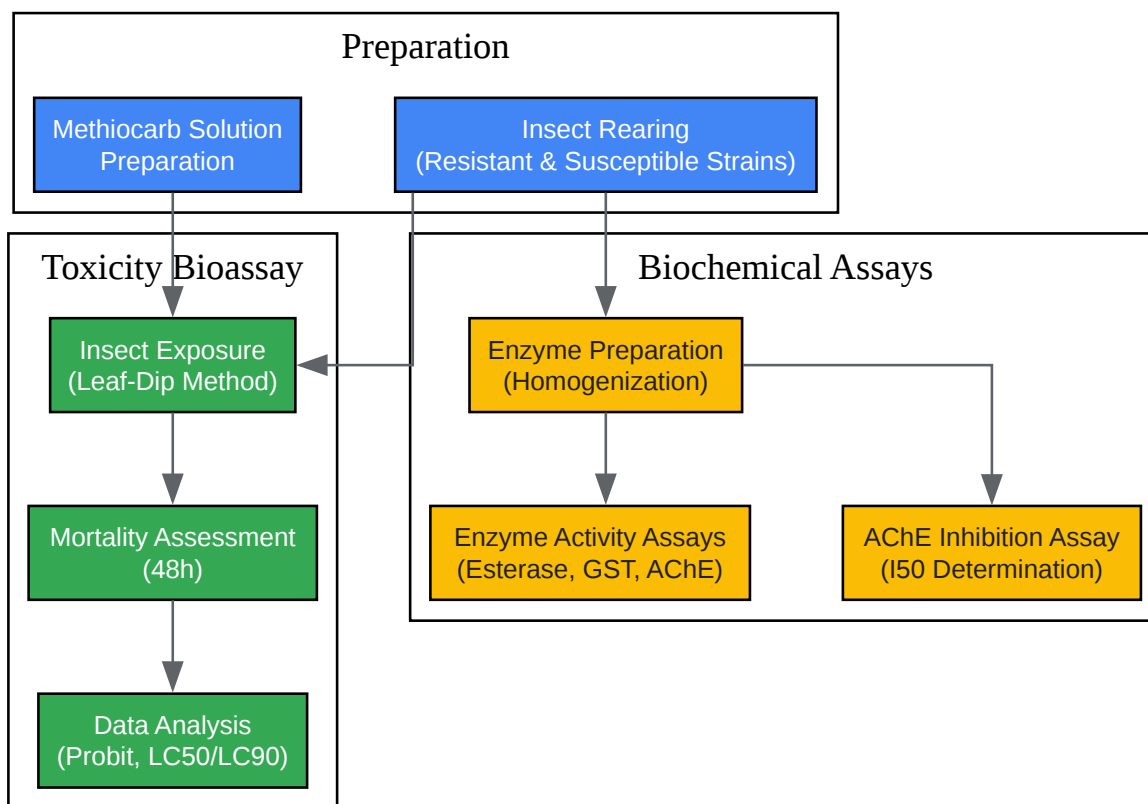
- **Preparation of Test Solutions:** A stock solution of technical-grade **Methiocarb** in acetone was prepared. Serial dilutions were made using distilled water containing 0.01% Triton X-100 as a surfactant.
- **Leaf Disc Treatment:** Bean leaf discs (2.5 cm in diameter) were dipped in the respective insecticide solutions for 5 seconds. Control discs were dipped in a water-surfactant solution. The treated discs were then allowed to air-dry for 1-2 hours.
- **Insect Exposure:** The dried leaf discs were placed in ventilated plastic containers. For each concentration, 10-20 adult female thrips were introduced. A minimum of four replicates were performed for each concentration.
- **Incubation:** The containers were maintained at $25 \pm 1^{\circ}\text{C}$ with a 16:8 (L:D) photoperiod.
- **Mortality Assessment:** Mortality was assessed after 48 hours. Thrips that were unable to move when prodded with a fine brush were considered dead.
- **Data Analysis:** The mortality data were corrected for control mortality using Abbott's formula. Probit analysis was used to calculate the LC50 and LC90 values.

Biochemical Assay Protocols

- Adult female thrips were homogenized in a 0.1 M sodium phosphate buffer (pH 7.0) containing 0.1% Triton X-100.
- The homogenate was centrifuged at $10,000 \times g$ for 15 minutes at 4°C .
- The resulting supernatant was used as the enzyme source for the following assays.
- The assay was performed in a microplate reader.
- The reaction mixture contained the enzyme supernatant and α -naphthyl acetate as the substrate in a phosphate buffer.
- The formation of α -naphthol was monitored by measuring the absorbance at 600 nm after the addition of a diazo blue B staining solution.
- Enzyme activity was calculated based on a standard curve of α -naphthol.

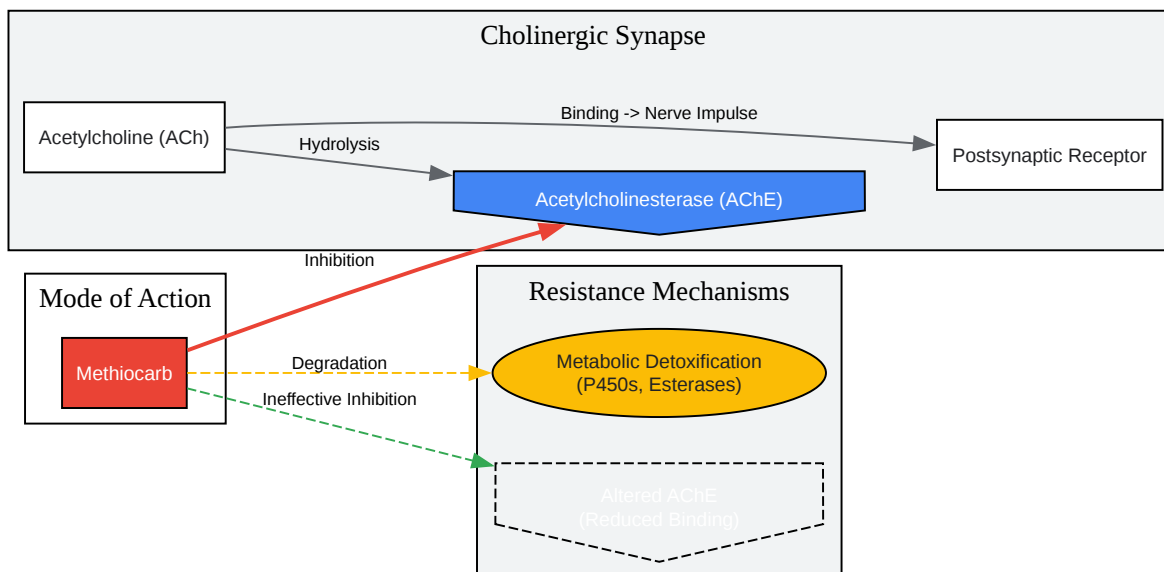
- The assay mixture contained the enzyme supernatant, reduced glutathione (GSH), and 1-chloro-2,4-dinitrobenzene (CDNB) as the substrate in a phosphate buffer.
- The conjugation of GSH with CDNB was monitored by measuring the increase in absorbance at 340 nm.
- Enzyme activity was calculated using the extinction coefficient of the resulting conjugate.
- Activity Assay: The reaction mixture contained the enzyme supernatant and acetylthiocholine iodide (ATChI) as the substrate, along with 5,5'-dithio-bis(2-nitrobenzoic acid) (DTNB) in a phosphate buffer. The hydrolysis of ATChI by AChE produces thiocholine, which reacts with DTNB to form a yellow anion, 5-thio-2-nitrobenzoic acid. The rate of color formation was monitored by measuring the absorbance at 412 nm.
- Inhibition Assay: The enzyme supernatant was pre-incubated with various concentrations of **Methiocarb** for 15 minutes before the addition of the substrate (ATChI) and DTNB. The percentage of inhibition was calculated by comparing the enzyme activity in the presence of the inhibitor to the activity of a control without the inhibitor. The I50 value was determined from the dose-response curve.

Visualizations



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Caption: Experimental workflow for comparing **Methiocarb** toxicity.



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Caption: **Methiocarb's** mode of action and insect resistance mechanisms.

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References

- 1. bioone.org [bioone.org]
- 2. Mechanisms associated with methiocarb resistance in *Frankliniella occidentalis* (Thysanoptera: Thripidae) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. academic.oup.com [academic.oup.com]
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